

A Head-to-Head Battle of Desiccants: Magnesium Perchlorate vs. Molecular Sieves

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name:

Magnesium perchlorate
hexahydrate

Cat. No.:

B079274

Get Quote

In the meticulous world of scientific research and pharmaceutical development, the removal of water to ensure an anhydrous environment is a critical, yet often overlooked, procedural step. The choice of drying agent can significantly impact experimental outcomes, product stability, and laboratory safety. This guide provides an in-depth comparison of two highly effective desiccants: magnesium perchlorate and molecular sieves, offering researchers the data and protocols necessary to make an informed decision for their specific applications.

At a Glance: Key Performance Metrics

A summary of the key performance characteristics of magnesium perchlorate and molecular sieves is presented below, offering a rapid comparative overview.



Feature	Magnesium Perchlorate	Molecular Sieves
Drying Efficiency	Exceptionally high; can reduce residual water to 0.002 mg/L of air.	Very high; can reduce moisture levels to <1 ppmv.
Water Absorption Capacity	High; can absorb up to 60% of its own weight.	High; typically 14-22% of their weight, depending on the type and conditions.
Regeneration	Possible by heating at 220°C under vacuum.	Readily regenerated by heating (200-320°C) and/or applying a vacuum.
Chemical Nature	Powerful oxidizing agent.	Crystalline aluminosilicates (zeolites).
Selectivity	Non-selective; reacts with water.	Selective based on molecular size due to uniform pore structure.
Safety Profile	High Hazard: Strong oxidizer, potential explosion risk with organic materials or heat.	Generally Safe: Not a strong oxidizer, considered a safer alternative.
Primary Applications	Drying of gases for analysis (use is now discouraged due to safety concerns).	Drying of solvents, gases, and in packaging of sensitive materials.

Deep Dive into Performance and Functionality

Magnesium Perchlorate: The Powerhouse with a Caveat

Magnesium perchlorate, often sold under the trade name Anhydrone, is a white crystalline solid renowned for its exceptional drying efficiency. It is a highly hygroscopic salt that readily absorbs water from its surroundings. Its ability to reduce residual moisture to mere micrograms per liter of gas makes it one of the most effective desiccants known.

However, its potent drying capability is overshadowed by significant safety concerns.

Magnesium perchlorate is a strong oxidizing agent and can form explosive mixtures with a wide







range of organic compounds, reducing agents, and even finely powdered metals. Due to these inherent risks, its use as a general-purpose drying agent is now strongly discouraged in many laboratories.

Molecular Sieves: The Selective and Safe Workhorse

Molecular sieves are a class of materials, typically zeolites, characterized by a precise and uniform pore structure. This unique feature allows them to selectively adsorb molecules based on their size and polarity. Water, being a small and highly polar molecule, is readily and strongly adsorbed into the pores of many types of molecular sieves, particularly the 3A and 4A varieties.

This size-sieving mechanism makes them highly efficient at removing water while leaving larger solvent or gas molecules untouched. Their water absorption capacity is substantial, and they can be easily regenerated for reuse by heating to drive off the adsorbed moisture. Crucially, molecular sieves are chemically inert in most applications and do not pose the same oxidative hazards as magnesium perchlorate, making them a much safer choice for routine laboratory use.

Experimental Protocols

To aid researchers in the empirical evaluation of drying agents for

 To cite this document: BenchChem. [A Head-to-Head Battle of Desiccants: Magnesium Perchlorate vs. Molecular Sieves]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079274#comparison-of-magnesium-perchlorate-and-molecular-sieves-for-drying]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com